

Application Notes and Protocols for Coupling Boc-His(Bom)-OH with HBTU

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Compound of Interest

Compound Name: Boc-His(Bom)-OH

Cat. No.: B1365784

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the coupling of $N\alpha$ -Boc- $N\tau$ -(benzyloxymethyl)-L-histidine (**Boc-His(Bom)-OH**) using the coupling reagent O-(Benzotriazol-1-yl)-N,N,N',N'-tetramethyluronium hexafluorophosphate (HBTU). These guidelines are intended to support researchers in peptide synthesis, particularly in the context of drug development where the integrity of chiral centers is paramount.

Introduction

Histidine is a challenging amino acid to incorporate during solid-phase peptide synthesis (SPPS) due to the high propensity of its α -carbon to undergo racemization. The imidazole side chain can act as an internal base, facilitating the abstraction of the α -proton during the activation of the carboxylic acid. The use of a side-chain protecting group is crucial to mitigate this side reaction. The benzyloxymethyl (Bom) group on the τ -nitrogen of the imidazole ring offers effective protection.

HBTU is a widely used uronium-based coupling reagent that provides high coupling efficiencies and is known to suppress racemization, especially when used under optimal conditions.^[1] This document outlines a standard protocol for the coupling of **Boc-His(Bom)-OH** using HBTU in Boc-chemistry SPPS and highlights key considerations for minimizing side reactions.

Chemical Structures

Compound	Structure
Boc-His(Bom)-OH	Formula: C ₁₉ H ₂₅ N ₃ O ₅ CAS: 83468-83-1
HBTU	Formula: C ₁₁ H ₁₆ F ₆ N ₅ OP CAS: 94790-37-1

Experimental Protocols

Protocol 1: HBTU Coupling of Boc-His(Bom)-OH in Solid-Phase Peptide Synthesis (SPPS)

This protocol describes a general procedure for the manual coupling of **Boc-His(Bom)-OH** onto a peptide-resin with a free N-terminal amine using HBTU as the activating agent.

Materials:

- Peptide-resin with a free N-terminus
- **Boc-His(Bom)-OH**
- HBTU (O-(Benzotriazol-1-yl)-N,N,N',N'-tetramethyluronium hexafluorophosphate)
- N,N-Diisopropylethylamine (DIEA)
- N,N-Dimethylformamide (DMF), peptide synthesis grade
- Dichloromethane (DCM), peptide synthesis grade
- Trifluoroacetic acid (TFA)
- Ninhydrin test kit

Procedure:

- Resin Swelling: Swell the peptide-resin in DMF for at least 30 minutes in a reaction vessel.
- Boc Deprotection:
 - Treat the resin with a solution of 50% TFA in DCM for 2 minutes and drain.

- Add a fresh solution of 50% TFA in DCM and agitate for 20-30 minutes to ensure complete removal of the N-terminal Boc group.[\[1\]](#)
- Wash the resin thoroughly with DCM (3-5 times) followed by DMF (3-5 times).[\[2\]](#)
- Neutralization:
 - Neutralize the resin with a 5-10% solution of DIEA in DMF. Agitate for 2-5 minutes. Repeat this step once.
 - Wash the resin thoroughly with DMF (3-5 times) to remove excess base.[\[2\]](#)
- Amino Acid Activation and Coupling:
 - In a separate vessel, dissolve **Boc-His(Bom)-OH** (2-3 equivalents relative to resin loading) and HBTU (1.9-2.9 equivalents) in a minimal amount of DMF.[\[1\]](#)
 - Add DIEA (4-6 equivalents) to the solution for pre-activation.
 - Crucially, the pre-activation time should be kept to a minimum (e.g., 1-2 minutes) before adding the mixture to the resin to minimize the risk of racemization.[\[1\]](#)[\[3\]](#)
 - Add the activated amino acid solution to the neutralized resin.
- Coupling Reaction: Agitate the reaction mixture for 1-2 hours at room temperature.[\[1\]](#)[\[2\]](#)
- Monitoring the Coupling:
 - Perform a qualitative ninhydrin (Kaiser) test to check for the presence of free primary amines.[\[2\]](#)
 - A negative test (yellow beads) indicates complete coupling. A positive test (blue/purple beads) indicates incomplete coupling, and the coupling step should be repeated.
- Washing: After complete coupling, drain the reaction solution and wash the resin thoroughly with DMF (3-5 times) and DCM (3-5 times). The resin is now ready for the next deprotection and coupling cycle.[\[2\]](#)

Quantitative Data Summary

The following table summarizes the recommended stoichiometry for the coupling of **Boc-His(Bom)-OH** using HBTU in SPPS.

Reagent	Equivalents (relative to resin loading)
Boc-His(Bom)-OH	2 - 3
HBTU	1.9 - 2.9
DIEA	4 - 6

Potential Side Reactions

- **Racemization:** The primary side reaction for histidine derivatives is racemization at the α -carbon.^{[1][2]} Minimizing the pre-activation time is the most critical factor in preventing this.
- **Premature Side-Chain Deprotection:** The Bom group is generally stable to the conditions of Boc-SPPS, but repeated exposure to TFA during deprotection can lead to some loss of the side-chain protecting group.
- **Side-Chain Acylation:** Although the Bom group protects the imidazole nitrogen, incomplete protection could lead to acylation of the side chain.

Analytical Methods for Monitoring

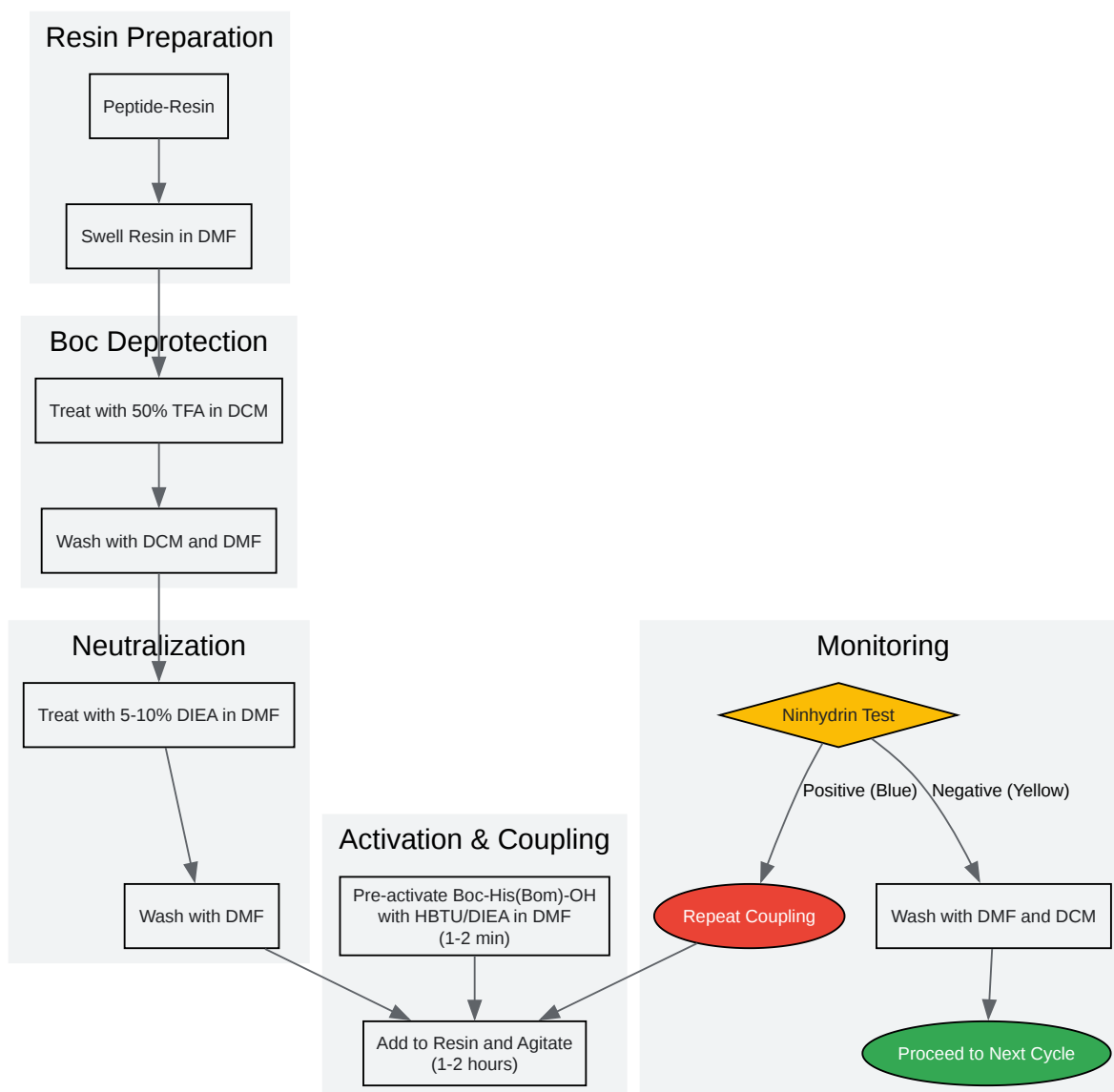
- **Qualitative Monitoring (on-resin):** The ninhydrin (Kaiser) test is the most common method to confirm the completion of the coupling reaction by detecting free primary amines.^[2]
- **Quantitative Monitoring and Characterization (off-resin):** After cleavage from the resin, the purity of the final peptide should be assessed using:
 - **High-Performance Liquid Chromatography (HPLC):** To determine the purity of the peptide and detect any byproducts.
 - **Mass Spectrometry (MS):** To confirm the molecular weight of the desired peptide.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: For detailed structural characterization of the final product.

Visualizations

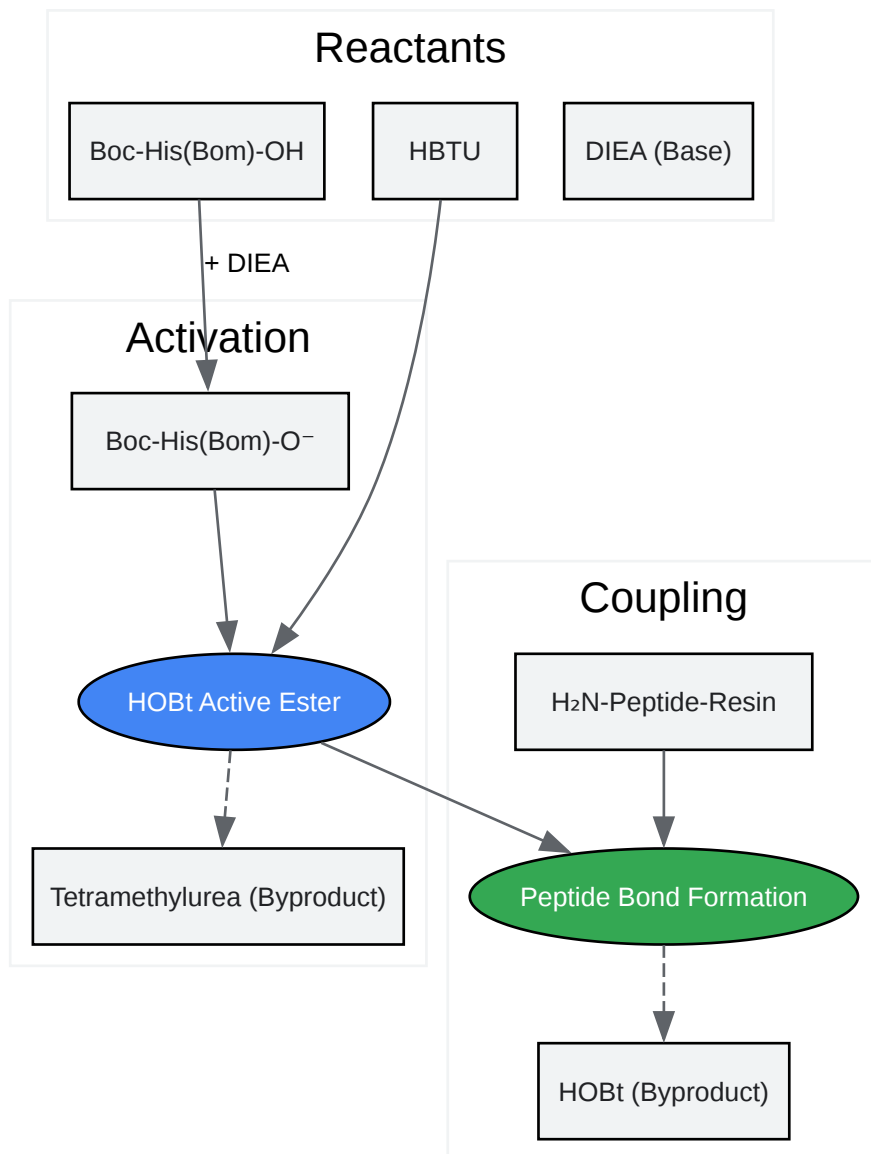
Experimental Workflow for Boc-His(Bom)-OH Coupling in SPPS

Experimental Workflow for Boc-His(Bom)-OH Coupling

[Click to download full resolution via product page](#)Caption: Workflow for the coupling of **Boc-His(Bom)-OH** in SPPS.

HBTU Activation and Coupling Mechanism

HBTU Activation and Coupling Mechanism



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Caption: General mechanism of HBTU activation and amide bond formation.

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